

Application Notes and Protocols: Ammonium Borate in Electrolytic Capacitors

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Compound of Interest

Compound Name: Ammonium borate

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Introduction

Ammonium borate is a crucial component in the electrolyte solutions of aluminum electrolytic capacitors, particularly for high-voltage applications.[1] It serves multiple functions, primarily acting as a solute that provides the necessary ionic conductivity for the capacitor's operation and playing a vital role in the formation and maintenance of the dielectric aluminum oxide layer. [1] This document provides detailed application notes and protocols for the use of **ammonium borate** in the formulation of electrolytes for electrolytic capacitors, aimed at researchers and professionals in materials science and electronic component development.

The electrolyte in an aluminum electrolytic capacitor is a conductive liquid that functions as the cathode, in conjunction with the cathode foil.[2] A common formulation involves dissolving **ammonium borate** in a solvent such as ethylene glycol.[1][2] The purity of the ingredients is paramount, as contaminants like chlorides, nitrates, and sulfates can adversely affect the capacitor's performance and lifespan.[1]

Role of Ammonium Borate

Ammonium borate contributes to the performance of electrolytic capacitors in several key ways:

- **Ionic Conductivity:** As a salt, **ammonium borate** dissociates in the solvent, providing mobile ions that carry charge, thus enabling the flow of current through the electrolyte.
- **Dielectric Layer Formation:** During the manufacturing process, an aluminum oxide (Al_2O_3) dielectric layer is formed on the anode foil through anodization in an electrolyte solution that often contains boric acid and **ammonium borate**.[\[1\]](#)
- **Self-Healing:** The electrolyte facilitates a "self-healing" mechanism. If the dielectric layer is damaged, the electrolyte helps to re-form the insulating oxide layer, thereby restoring the capacitor's function.[\[2\]](#)
- **Voltage Withstanding:** The use of ammonium salts is particularly advantageous for high-voltage applications.[\[1\]](#)

Quantitative Data

While specific formulations are often proprietary, the following table summarizes typical performance parameters of electrolytic capacitors utilizing borate-based electrolytes. These values are illustrative and can vary significantly based on the precise composition of the electrolyte, the capacitor's design, and the manufacturing process.

Parameter	Typical Value Range	Test Method Reference
Capacitance	0.1 μF to 2,700,000 μF	IEC 60384-4 [3]
Rated Voltage	4 V to 630 V	IEC 60384-4 [3]
Leakage Current	$I \leq 0.01 * C * V$ (μA)	IEC 60384-4 [3]
Dissipation Factor ($\tan \delta$)	0.08 to 0.24 (at 120 Hz)	IEC 60384-4 [3]
Equivalent Series Resistance (ESR)	Varies with capacitance and voltage	Measured with LCR meter
Operating Temperature	-40°C to +105°C	IEC 60384-4 [3]

Experimental Protocols

Preparation of Ammonium Borate Electrolyte (General Protocol)

This protocol outlines a general procedure for preparing a basic **ammonium borate** electrolyte with ethylene glycol as the solvent. The exact concentrations should be optimized for the specific application.

Materials:

- Ammonium pentaborate tetrahydrate ($(\text{NH}_4)_2\text{B}_{10}\text{O}_{16} \cdot 8\text{H}_2\text{O}$) or other **ammonium borate** salts
- Ethylene glycol ($\text{C}_2\text{H}_6\text{O}_2$)
- Deionized water
- Glass beakers and stirring rods
- Magnetic stirrer and stir bar
- Heating mantle or hot plate
- pH meter
- Conductivity meter

Procedure:

- **Solvent Preparation:** In a clean, dry beaker, place the desired amount of ethylene glycol. If a mixed solvent system is required, add the appropriate volume of deionized water.
- **Dissolution of Ammonium Borate:** While stirring the solvent, slowly add the calculated amount of **ammonium borate**. Gentle heating (e.g., 40-60°C) may be applied to aid dissolution. Avoid excessive heating to prevent degradation of the components.
- **Homogenization:** Continue stirring until the **ammonium borate** is completely dissolved and the solution is homogeneous.

- **pH Measurement and Adjustment:** Allow the solution to cool to room temperature. Measure the pH of the electrolyte. If necessary, adjust the pH using a suitable agent, although for a simple **ammonium borate** solution, this is often not required.
- **Conductivity Measurement:** Measure the electrical conductivity of the electrolyte at a standard temperature (e.g., 25°C).
- **Filtration (Optional):** If any particulate matter is present, filter the electrolyte solution through a fine filter paper.
- **Storage:** Store the prepared electrolyte in a tightly sealed, clean, and dry container to prevent contamination and absorption of moisture.

Quality Control and Testing of the Electrolyte

a) Measurement of Electrical Conductivity:

- **Apparatus:** Conductivity meter with a suitable probe.
- **Procedure:**
 - Calibrate the conductivity meter using standard solutions.
 - Rinse the probe with deionized water and then with a small amount of the electrolyte to be tested.
 - Immerse the probe in the electrolyte solution, ensuring the electrodes are fully covered.
 - Allow the reading to stabilize and record the conductivity value (in S/m or $\mu\text{S/cm}$) and the temperature.

b) Measurement of Breakdown Voltage:

- **Apparatus:** Dielectric breakdown voltage test set conforming to standards such as ASTM D877, ASTM D1816, or IEC 60156.^[4]
- **Procedure (General):**

- Fill the test cell of the apparatus with the electrolyte, ensuring the electrodes are completely submerged.
- Apply a voltage that increases at a controlled rate (e.g., 2 kV/s as per some standards).
- The breakdown voltage is the voltage at which a disruptive discharge occurs between the electrodes.
- Multiple measurements are typically taken, and the average value is reported.

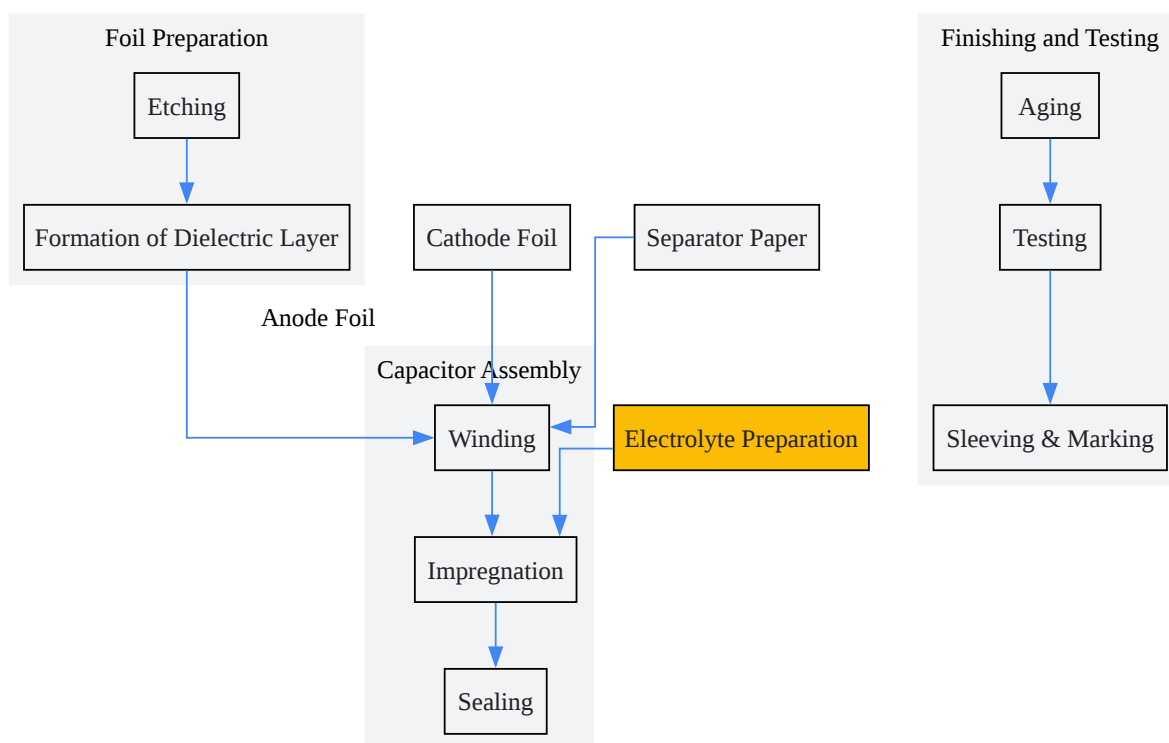
Testing of Impregnated Capacitors

Once the electrolyte is prepared, it is used to impregnate the capacitor element (wound anode and cathode foils with a paper separator). The finished capacitor then undergoes a series of electrical tests to ensure it meets performance specifications.

- **Capacitance Measurement:** Measured using an LCR meter at a specified frequency (e.g., 120 Hz).
- **Leakage Current (DCL):** A rated DC voltage is applied to the capacitor through a series resistor, and the current flowing through the capacitor after a specified time is measured.
- **Equivalent Series Resistance (ESR):** Measured using an ESR meter or an LCR meter at a specified frequency (e.g., 100 kHz).
- **Impedance:** Measured over a range of frequencies using an impedance analyzer.
- **Endurance Test (Load Life):** The capacitor is subjected to its rated voltage at its maximum rated temperature for a specified duration (e.g., 1000 hours), after which its electrical parameters are re-measured.

Visualizations

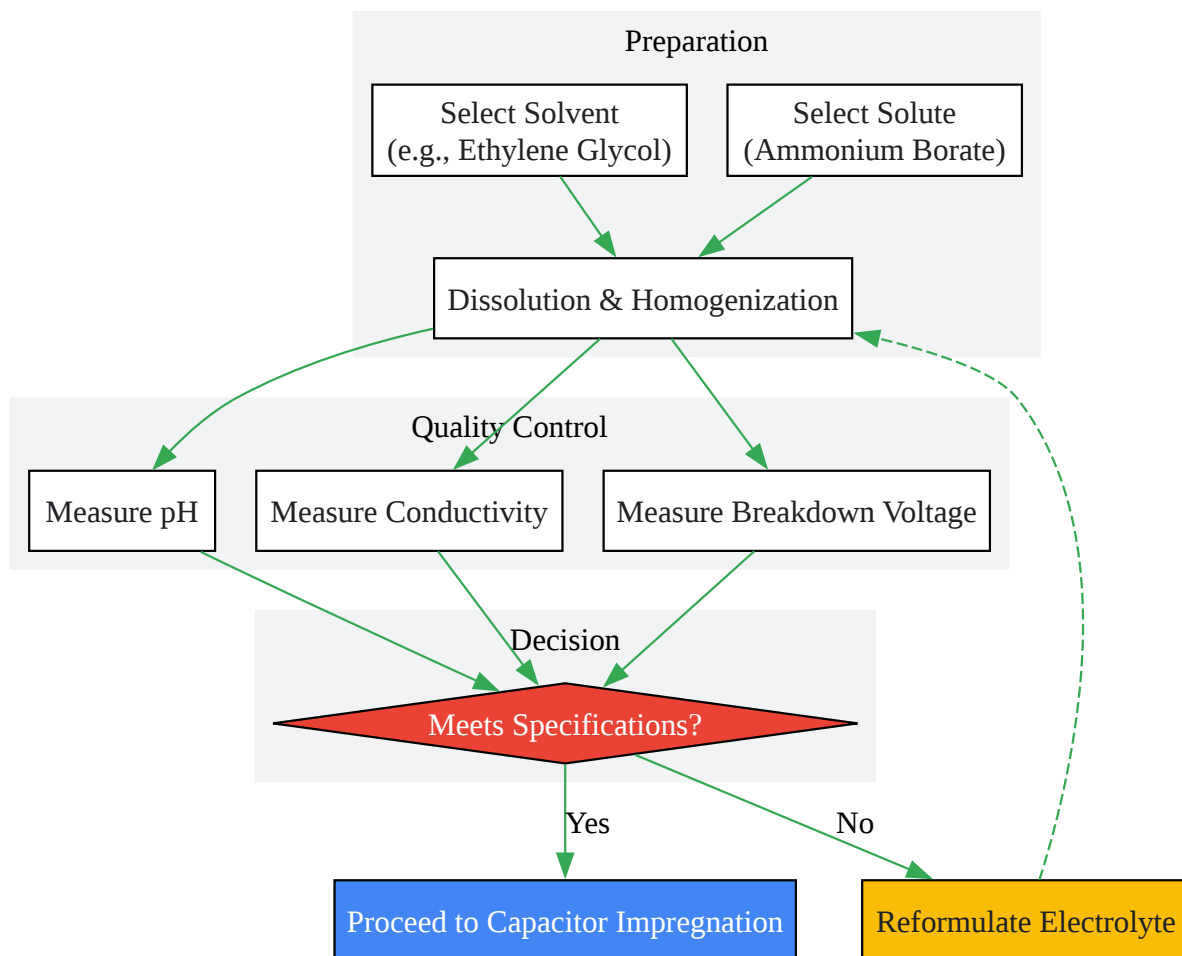
Electrolytic Capacitor Manufacturing Workflow



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Caption: Workflow of electrolytic capacitor manufacturing.

Electrolyte Preparation and Quality Control Logic



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Caption: Logic flow for electrolyte preparation and QC.

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